IRAK4-IN-18: A Potent Inhibitor for Elucidating MyD88-Dependent Signaling

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Compound of Interest	
Compound Name: *IRAK4-IN-18*	
Cat. No.: *B15610049*	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Application Notes

Interleukin-1 receptor-associated kinase 4 (IRAK4) is a critical serine/threonine kinase that functions as a master regulator in the myeloid differentiation primary response 88 (MyD88)-dependent signaling pathway. This pathway is essential for innate immune responses initiated by Toll-like receptors (TLRs) and interleukin-1 receptors (IL-1Rs). Upon ligand binding, these receptors recruit the adaptor protein MyD88, which in turn recruits and activates IRAK4, initiating a signaling cascade that culminates in the activation of transcription factors such as NF-κB and AP-1, and the subsequent production of pro-inflammatory cytokines. Dysregulation of this pathway is implicated in a variety of inflammatory and autoimmune diseases.

IRAK4-IN-18 is a potent and specific small molecule inhibitor of IRAK4 kinase activity.[1][2] Its high affinity and specificity make it an invaluable tool for researchers studying the intricacies of MyD88-dependent signaling. By inhibiting IRAK4, **IRAK4-IN-18** allows for the precise dissection of the downstream consequences of IRAK4 activity, including the activation of subsequent kinases like IRAK1 and the production of key inflammatory mediators.

Mechanism of Action:

IRAK4-IN-18 acts as an ATP-competitive inhibitor, binding to the kinase domain of IRAK4 and preventing its autophosphorylation and subsequent phosphorylation of its substrates. This

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blockade of IRAK4's catalytic function effectively halts the propagation of the downstream signaling cascade.

Applications in Research:

- Studying Inflammatory Cytokine Production: **IRAK4-IN-18** can be used to investigate the role of IRAK4 in the production of a wide range of pro-inflammatory cytokines, such as IL-1β, IL-6, IL-18, IL-23, and TNF-α, in various cell types including peripheral blood mononuclear cells (PBMCs), macrophages, and dendritic cells.[1][2]

- Dissecting TLR and IL-1R Signaling Pathways: Researchers can utilize **IRAK4-IN-18** to differentiate between MyD88-dependent and MyD88-independent signaling pathways for specific TLRs.

- Validating IRAK4 as a Therapeutic Target: As a potent inhibitor, **IRAK4-IN-18** serves as a valuable tool for preclinical studies aimed at validating IRAK4 as a therapeutic target for inflammatory and autoimmune diseases like rheumatoid arthritis and lupus.[1][2]

- Investigating Downstream Signaling Events: The inhibitor can be employed to study the phosphorylation status of downstream targets of IRAK4, such as IRAK1, and the subsequent activation of transcription factors like NF-κB.

Data Presentation

The following tables summarize the key quantitative data for **IRAK4-IN-18** and provide representative data on the inhibition of various IRAK4 inhibitors on cytokine production for illustrative purposes.

Table 1: In Vitro Potency of **IRAK4-IN-18**

Parameter	Value	Cell Line/Assay Condition
IC50	15 nM	Biochemical Assay

Source:[1][2]

Table 2: Effect of **IRAK4-IN-18** on LPS-Induced IL-23 Production

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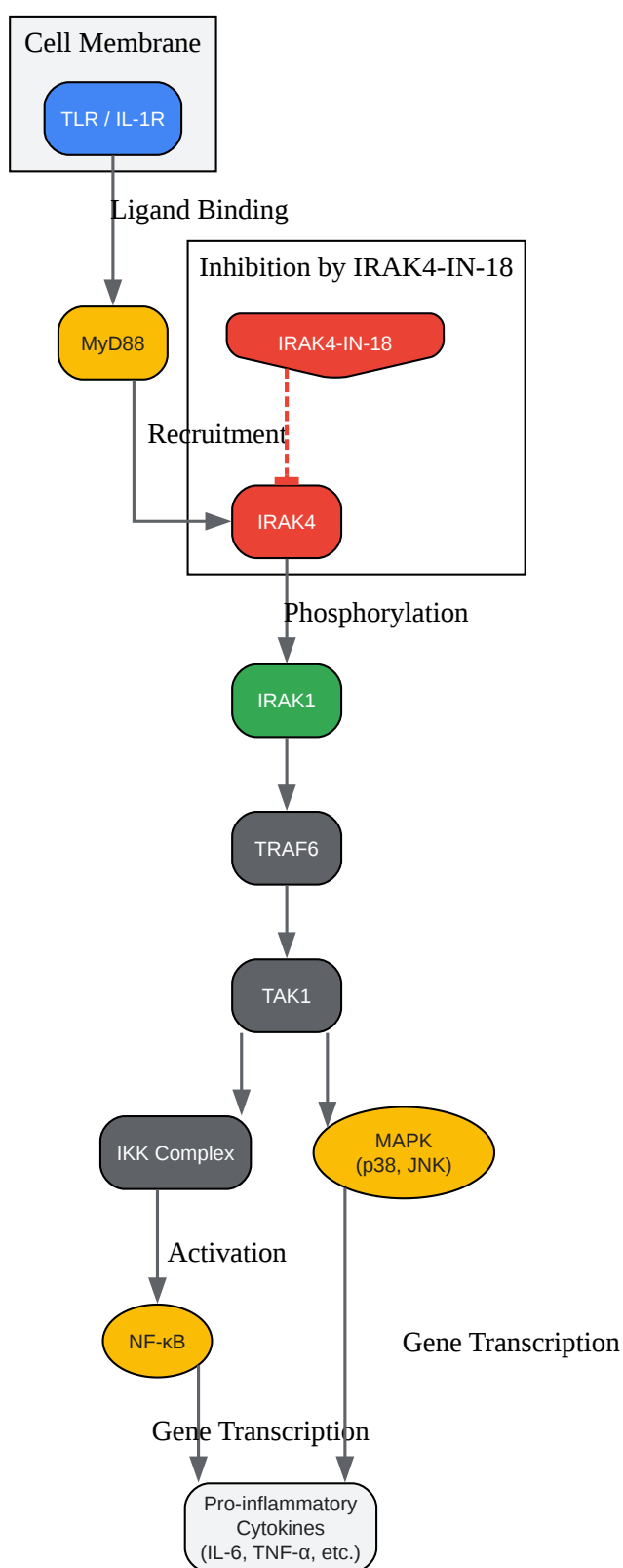| Cell Type	Stimulant	Inhibitor Concentration	% Inhibition of IL-23
THP-1 Cells	LPS	Not Specified	Significant Inhibition
Dendritic Cells (DCs)	LPS	Not Specified	Significant Inhibition

Source:[1][2]

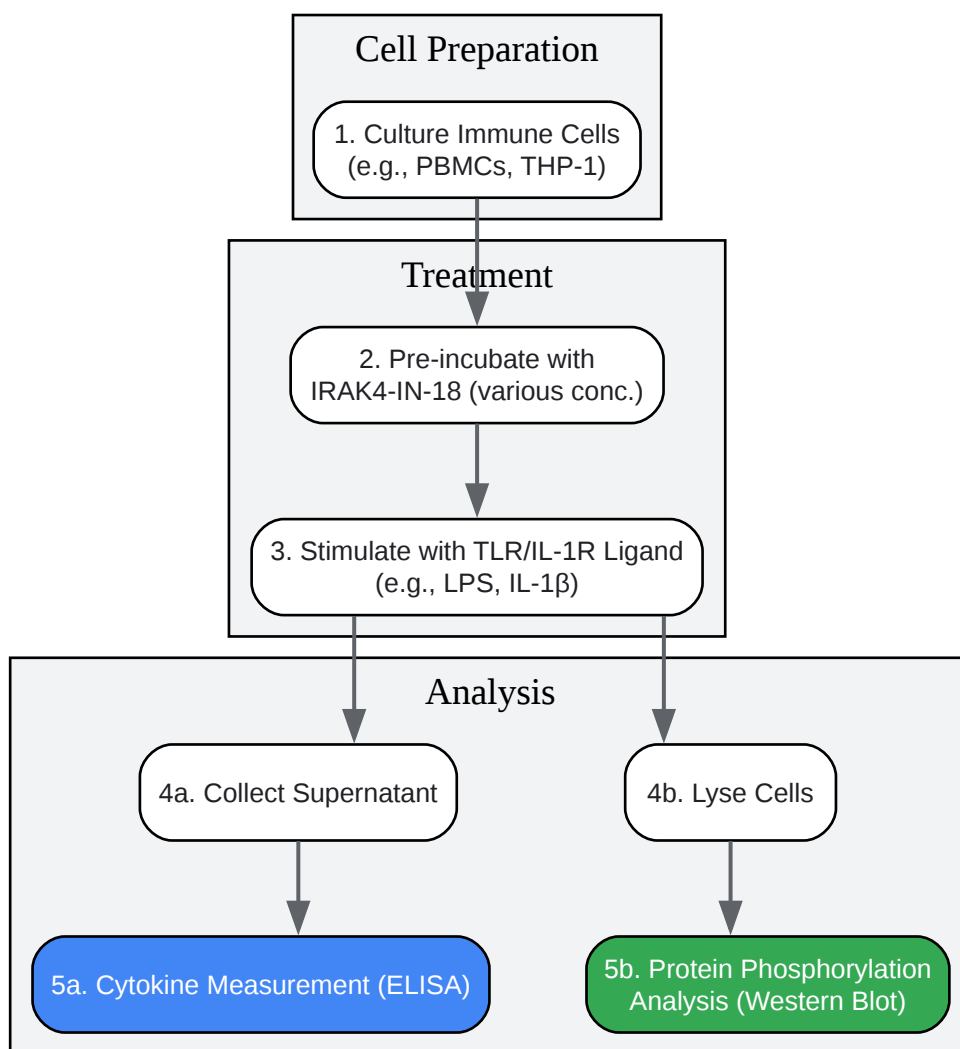Table 3: Representative Inhibitory Activity of IRAK4 Inhibitors on Cytokine Production in Human PBMCs

Cytokine	Stimulant	Representative IRAK4 Inhibitor	IC50 (nM)
TNF-α	LPS	Compound A	50 - 200
IL-6	LPS	Compound A	50 - 200
IL-1β	LPS	Compound B	10 - 100
IFN-γ	R848 (TLR7/8 agonist)	Compound C	20 - 150

Note: This table provides representative data from various IRAK4 inhibitors to illustrate the expected range of activity. Specific IC50 values for **IRAK4-IN-18** against these cytokines are not yet publicly available.

Signaling Pathways and Experimental Workflows

To facilitate a deeper understanding of the experimental applications of **IRAK4-IN-18**, the following diagrams, generated using the DOT language, illustrate the MyD88-dependent signaling pathway and a typical experimental workflow.

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Cell Membrane

TLR / IL-1R

Ligand Binding

Inhibition by IRAK4-IN-18

IRAK4-IN-18

MyD88

Recruitment

IRAK4

Phosphorylation

IRAK1

TRAF6

TAK1

IKK Complex

MAPK (p38, JNK)

Activation

NF-κB

Gene Transcription

Gene Transcription

Pro-inflammatory Cytokines (IL-6, TNF-α, etc.)

Cell Preparation

1. Culture Immune Cells (e.g., PBMCs, THP-1)

Treatment

2. Pre-incubate with IRAK4-IN-18 (various conc.)

3. Stimulate with TLR/IL-1R Ligand (e.g., LPS, IL-1β)

Analysis

4a. Collect Supernatant

4b. Lyse Cells

5a. Cytokine Measurement (ELISA)

5b. Protein Phosphorylation Analysis (Western Blot)

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References

- 1. IRAK4-IN-18 - Immunomart [immunomart.com]
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